Structural and Functional Divergence: Myosmine vs. 3-Piperidinebutanamine

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Compound of Interest

Compound Name:	*3-Piperidinebutanamine*
CAS No.:	*1772-29-8*
Cat. No.:	*B3048626*

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Executive Summary

The distinction between Myosmine and **3-Piperidinebutanamine** represents a fundamental shift from a rigid, unsaturated, bicyclic system to a flexible, saturated, monocyclic scaffold. While Myosmine is a well-documented minor tobacco alkaloid and pyrolysis product characterized by its hydrolytic instability and genotoxic potential, **3-Piperidinebutanamine** serves as a stable, saturated analog often utilized as a synthetic building block or reference standard in metabolic profiling.

This guide dissects the chemical identity, reactivity profiles, and pharmacological implications of these two distinct molecular entities.

Chemical Identity & Structural Architecture[1][2]

Molecular Specifications

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Feature	Myosmine	3-Piperidinebutanamine
CAS Registry	532-12-7	1772-29-8
IUPAC Name	3-(3,4-dihydro-2H-pyrrol-5-yl)pyridine	3-Piperidinebutanamine (or 4-(3-piperidinyl)butan-1-amine*)
Molecular Formula		
Molecular Weight	146.19 g/mol	156.27 g/mol
Core Scaffold	Bicyclic: Pyridine (aromatic) + Pyrroline (unsaturated)	Monocyclic: Piperidine (saturated) + Butylamine chain
Hybridization	(Pyridine/Imine)	(Piperidine/Alkyl chain)
Key Functional Group	Cyclic Imine ( )	Primary Amine ( ) & Secondary Amine (Ring)
Chirality	Achiral (Planar imine)	Chiral (Stereocenters on Piperidine/Chain)

*Note: Nomenclature for 1772-29-8 varies by vendor; structurally it represents the ring-opened, fully saturated reduction product of the nicotyrine/myosmine class.

Structural Logic

- Myosmine: Defined by the pyridine-pyrroline junction.[1] The double bond (imine) in the pyrroline ring is conjugated with the pyridine ring, creating a resonance-stabilized but reactive system. It lacks the N-methyl group found in nicotine.
- **3-Piperidinebutanamine**: Represents the "unzipped" and "hydrogenated" evolution. The aromatic pyridine is reduced to a piperidine, and the pyrroline ring is cleaved and saturated into a butylamine chain. This drastic change removes aromaticity and introduces significant conformational flexibility.

Mechanistic Reactivity & Stability

The core difference lies in the stability of the nitrogen-containing heterocycle.

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Myosmine: The Hydrolytic Hazard

Myosmine is chemically fragile due to its cyclic imine functionality. In aqueous environments, particularly under acidic conditions, the imine bond undergoes hydrolysis.

- Mechanism: Protonation of the imine nitrogen

  Nucleophilic attack by water

  Ring opening.

- Product: This yields 4-hydroxy-1-(3-pyridyl)-1-butanone (HPB) or its keto-tautomer, 3-pyridyl-amino-propyl ketone.

- Toxicological Relevance: This hydrolytic pathway is critical because the open-chain ketone can undergo nitrosation to form NNN (N'-nitrosonornicotine), a potent carcinogen.

3-Piperidinebutanamine: The Stable Scaffold

In contrast, **3-Piperidinebutanamine** is chemically robust.

- Saturation: The lack of double bonds (saturation) eliminates the susceptibility to oxidative cleavage or hydrolysis under physiological conditions.

- Nucleophilicity: It possesses two distinct nucleophilic centers: the secondary amine in the piperidine ring and the primary amine at the tail of the butyl chain. This makes it an excellent scaffold for bifunctional derivatization in drug synthesis (e.g., amide coupling or reductive amination).

Pharmacological & Biological Implications[6][7][8][9]

Receptor Binding (nAChRs)

- Myosmine: Exhibits weak affinity for neuronal nicotinic acetylcholine receptors (nAChRs).[2] Its rigid planar structure allows it to dock into the orthosteric site, but its potency is significantly lower than nicotine. However, it is a potent inhibitor of aromatase (CYP19), linking it to endocrine disruption.

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- **3-Piperidinebutanamine**: Due to the flexible butyl chain, this molecule likely incurs a high entropic penalty upon binding to rigid receptor pockets. However, such "linker" molecules are often used as tethers in the design of bivalent ligands (e.g., connecting two pharmacophores to span the nAChR channel pore).

Metabolic Fate

- Myosmine: A biomarker for tobacco consumption (and dietary ingestion from nuts/cereals).[3] It is metabolized via ring oxidation and nitrosation.[4]

- **3-Piperidinebutanamine**: Likely excreted unchanged or subject to N-glucuronidation. It does not generate reactive electrophiles (like nitrosamines) as readily as myosmine.

Experimental Protocols

Protocol A: Differential Hydrolysis Assay

Objective: To demonstrate the hydrolytic instability of Myosmine compared to the stability of **3-Piperidinebutanamine**.

- Preparation:
  - Prepare a 10 mM stock solution of Myosmine and **3-Piperidinebutanamine** in Acetonitrile (ACN).
- Incubation:
  - Dilute aliquots into Phosphate Buffered Saline (PBS) adjusted to pH 5.0 (simulating lysosomal/gastric acidity) and pH 7.4 (plasma).
  - Incubate at 37°C for 24 hours.
- Analysis (HPLC-UV/MS):
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 3.5 µm).
  - Mobile Phase: Gradient 5% to 95% ACN in Water (+0.1% Formic Acid).
  - Detection: Monitor at 260 nm (Pyridine absorbance).

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- Expected Outcome:
  - Myosmine: Significant peak degradation at pH 5.0; appearance of a new peak corresponding to the ring-opened ketone (Mass shift +18 Da for hydration).
  - **3-Piperidinebutanamine**: >99% parent compound retention at both pH levels.

Protocol B: Chemoselective Derivatization of 3-Piperidinebutanamine

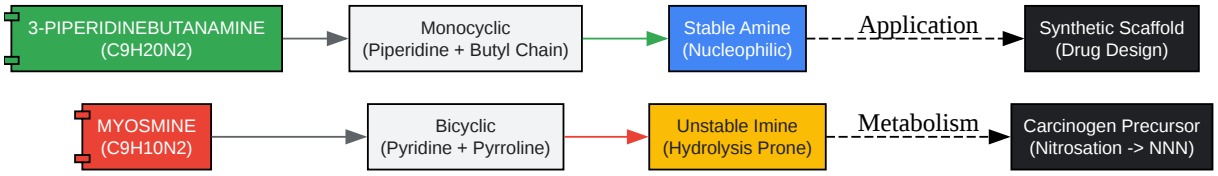
Objective: To utilize the primary amine of **3-Piperidinebutanamine** for conjugation (e.g., fluorescent labeling).

- Reagents: **3-Piperidinebutanamine** (1 eq), NHS-Fluorescein (1.1 eq), Diisopropylethylamine (DIPEA, 2 eq).
- Solvent: Anhydrous DMF.
- Procedure:
  - Dissolve **3-Piperidinebutanamine** in DMF.
  - Add DIPEA followed by NHS-Fluorescein.
  - Stir at Room Temperature for 2 hours (Dark).
- Causality: The primary amine (on the butyl chain) is less sterically hindered than the secondary piperidine amine, allowing for selective labeling at the chain terminus under controlled stoichiometry.

Visualization of Pathways

Diagram 1: Structural & Functional Divergence

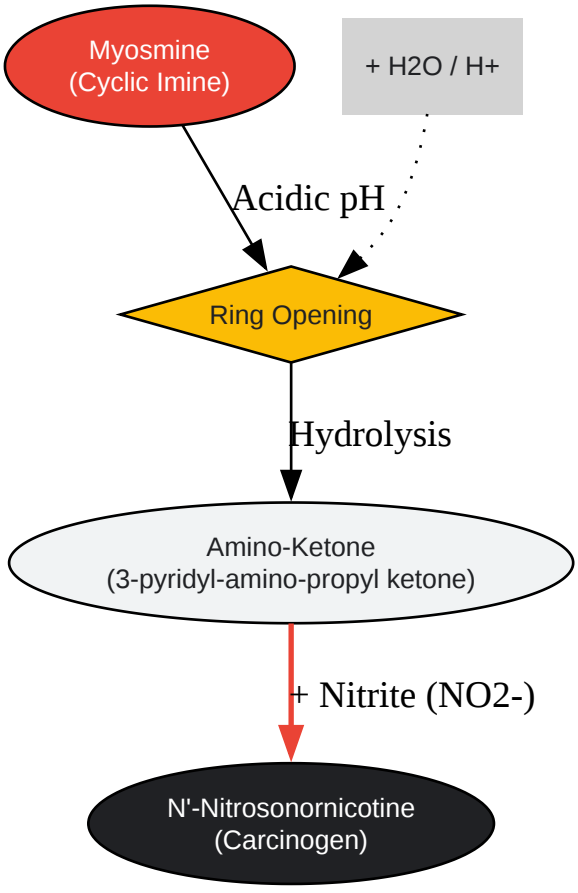
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Caption: Comparative logic flow illustrating the transition from the reactive, bicyclic Myosmine to the stable, flexible **3-Piperidinebutanamine**.

Diagram 2: Myosmine Hydrolysis Pathway



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Caption: The critical instability pathway of Myosmine, leading to potential carcinogenic nitrosamine formation.

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References

- Zwickenpflug, W., et al. (2005).[5] "Metabolism of Myosmine in Wistar Rats." Drug Metabolism and Disposition. Link
- Tyroller, S., et al. (2002). "New Sources of Dietary Myosmine Uptake." Journal of Agricultural and Food Chemistry. Link
- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 442649: Myosmine. Link
- ChemSRC. CAS 1772-29-8 Entry (**3-Piperidinebutanamine**). Link
- Hecht, S. S., et al. (2007). "Investigation of the reaction of myosmine with sodium nitrite in vitro and in rats." Chemical Research in Toxicology. Link

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Sources

- 1. guidechem.com [guidechem.com]
- 2. apexbt.com [apexbt.com]
- 3. researchgate.net [researchgate.net]
- 4. Analysis of myosmine, cotinine and nicotine in human toenail, plasma and saliva - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Myosmine | CAS#:532-12-7 | Chemsrc [chemsrc.com]
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